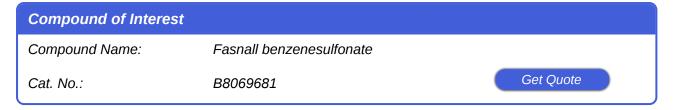


Application Notes and Protocols for Fasnall Benzenesulfonate in In Vivo Mouse Models

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

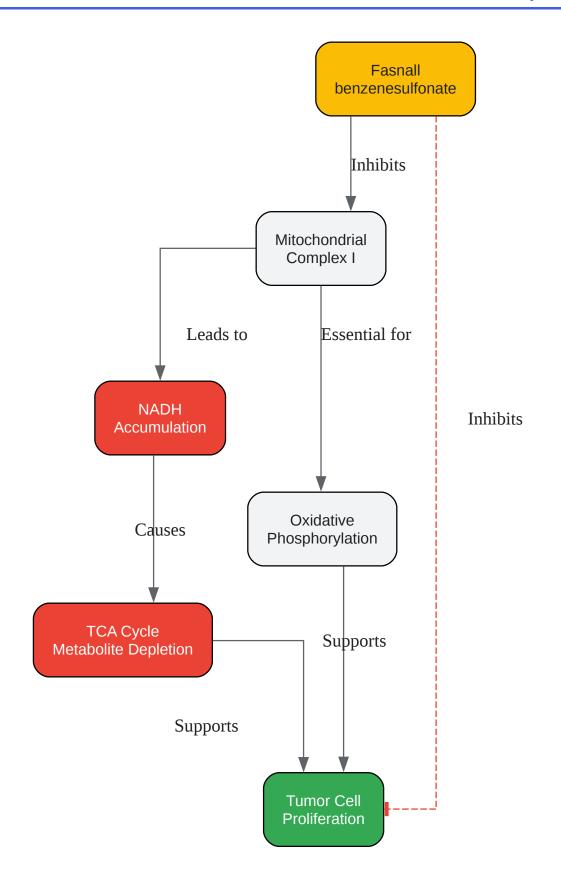
Fasnall benzenesulfonate is a small molecule inhibitor that has demonstrated potent antitumor activity in various cancer models. Initially identified as a Fatty Acid Synthase (FASN) inhibitor, recent studies have elucidated its primary mechanism of action as a ubiquinone-dependent inhibitor of mitochondrial Complex I.[1][2] This inhibition leads to an accumulation of NADH and subsequent depletion of tricarboxylic acid (TCA) cycle metabolites, ultimately impairing the proliferation of cancer cells that are dependent on oxidative phosphorylation.[1][2] Fasnall has shown efficacy in mouse xenograft models of breast cancer and melanoma, making it a compound of interest for preclinical cancer research.[1][3]

These application notes provide detailed protocols for the use of **Fasnall benzenesulfonate** in in vivo mouse models, based on published research.

Mechanism of Action: Signaling Pathway

Fasnall benzenesulfonate exerts its anti-tumor effects by targeting the mitochondrial electron transport chain. By inhibiting Complex I, it disrupts the flow of electrons, leading to a cascade of metabolic changes within the cancer cell.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Identification of Fasnall as a therapeutically effective Complex I inhibitor PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification of Fasnall as a therapeutically effective Complex I inhibitor PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fasnall, a Selective FASN Inhibitor, Shows Potent Anti-tumor Activity in the MMTV-Neu Model of HER2+ Breast Cancer PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Fasnall Benzenesulfonate in In Vivo Mouse Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8069681#fasnall-benzenesulfonate-dosage-for-in-vivo-mouse-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com